Application Note: 4-Iodo-2,5-dimethoxybenzaldehyde as a Versatile Synthetic Intermediate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Iodo-2,5-dimethoxybenzaldehyde*
CAS No.:	*90064-47-4*
Cat. No.:	*B1600581*

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Introduction & Scope

4-Iodo-2,5-dimethoxybenzaldehyde (CAS: 77732-49-3) is a critical aromatic scaffold in medicinal chemistry and materials science. It serves as the primary gateway to the "2C-x" and "DOx" families of phenethylamines, which are high-affinity ligands for the 5-HT2A and 5-HT2C serotonin receptors. Beyond neuroscience, the orthogonality of the iodine moiety (amenable to palladium-catalyzed cross-coupling) and the aldehyde (amenable to condensation) makes this molecule a valuable "linchpin" for constructing organic light-emitting diodes (OLEDs) and liquid crystals.

This application note provides validated protocols for the synthesis, purification, and downstream functionalization of this intermediate. It addresses the challenges of regioselectivity during iodination and provides a roadmap for generating diverse chemical libraries.

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Regulatory & Safety Statement

WARNING: This compound is a direct chemical precursor to 2,5-dimethoxy-4-iodophenethylamine (2C-I) and 2,5-dimethoxy-4-iodoamphetamine (DOI), which are Schedule I controlled substances in the United States and restricted in many other jurisdictions.

- Authorized Use: This guide is intended strictly for legitimate research purposes (e.g., development of radioligands for PET imaging, receptor subtype selectivity studies, and material science).
- Compliance: Researchers must verify local regulations regarding the possession and synthesis of halogenated dimethoxybenzaldehydes.

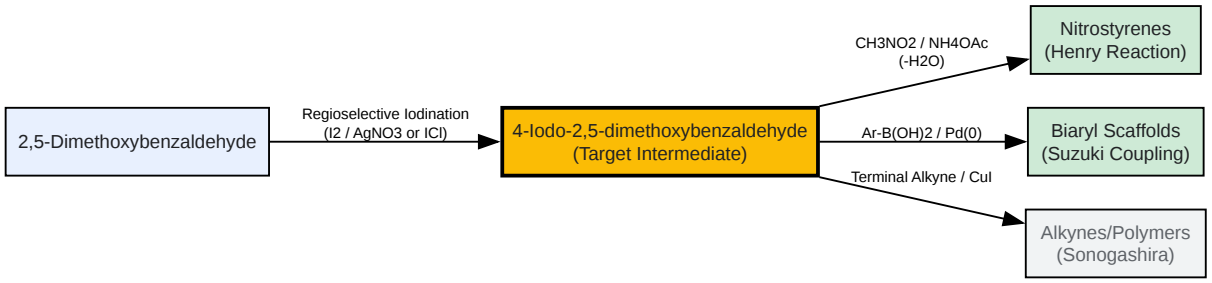
Chemical Profile

Property	Specification
IUPAC Name	4-Iodo-2,5-dimethoxybenzaldehyde
Molecular Formula	$C_9H_9IO_3$
Molecular Weight	292.07 g/mol
Appearance	Pale yellow needles or powder
Melting Point	136–137 °C (Lit.)[1]
Solubility	Soluble in DCM, $CHCl_3$, hot EtOH; Insoluble in water
Key Reactivity	C-4 Iodine (Suzuki/Sonogashira coupling), C-1 Formyl (Henry/Knoevenagel condensation)

Synthetic Workflow Visualization

The following diagram illustrates the central role of **4-iodo-2,5-dimethoxybenzaldehyde** in accessing distinct chemical classes.

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Figure 1: Divergent synthetic pathways from the iodinated aldehyde intermediate.[2]

Protocol 1: Regioselective Iodination

Challenge: Direct iodination of 2,5-dimethoxybenzaldehyde is difficult because the aldehyde group deactivates the ring, while the methoxy groups activate it. Standard electrophilic iodination (ICl) often fails or leads to mixtures. Solution: The use of Silver Nitrate ($AgNO_3$) as an oxidant drives the reaction to completion with high regioselectivity for the para position relative to the aldehyde.

Materials

- 2,5-Dimethoxybenzaldehyde (1.0 eq)
- Iodine (I_2) (1.05 eq)
- Silver Nitrate ($AgNO_3$) (1.05 eq)
- Methanol (Solvent)[1][2][3][4]
- Filtration setup (to remove AgI)[1]

Step-by-Step Methodology

- Dissolution: In a round-bottom flask wrapped in aluminum foil (to protect silver salts from light), dissolve 10 mmol of 2,5-dimethoxybenzaldehyde in 50 mL of Methanol.

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- Addition: Add 10.5 mmol of Silver Nitrate ($AgNO_3$) to the solution. Stir until partially dissolved.
- Iodination: Add 10.5 mmol of Iodine (I_2) in small portions over 15 minutes.
  - Observation: A yellow precipitate of Silver Iodide (AgI) will begin to form immediately.
- Reaction: Stir the mixture vigorously at room temperature for 2–4 hours. Monitor by TLC (Hexane:Ethyl Acetate 4:1). The starting material (Rf ~0.5) should disappear, replaced by the product (Rf ~0.6).
- Workup:
  - Filter the reaction mixture through a Celite pad to remove the solid AgI byproduct.
  - Wash the filter cake with a small amount of cold methanol.
  - Concentrate the filtrate under reduced pressure to remove the solvent.
- Purification:
  - Dissolve the residue in Dichloromethane (DCM) and wash with 5% Sodium Thiosulfate solution (to remove excess iodine) followed by water.
  - Dry over anhydrous $MgSO_4$ and evaporate.
  - Recrystallization: Recrystallize from hot Ethanol (95%) to yield pale yellow needles.[1]

Expected Yield: 80–85% Validation: ^1H NMR should show two aromatic singlets (para-substitution pattern) rather than the multiplet of the starting material.

Protocol 2: The Henry Reaction (Nitroaldol Condensation)

Application: Synthesis of nitrostyrenes, the direct precursors to phenethylamines (via reduction). This protocol uses ammonium acetate as a mild catalyst to prevent polymerization.

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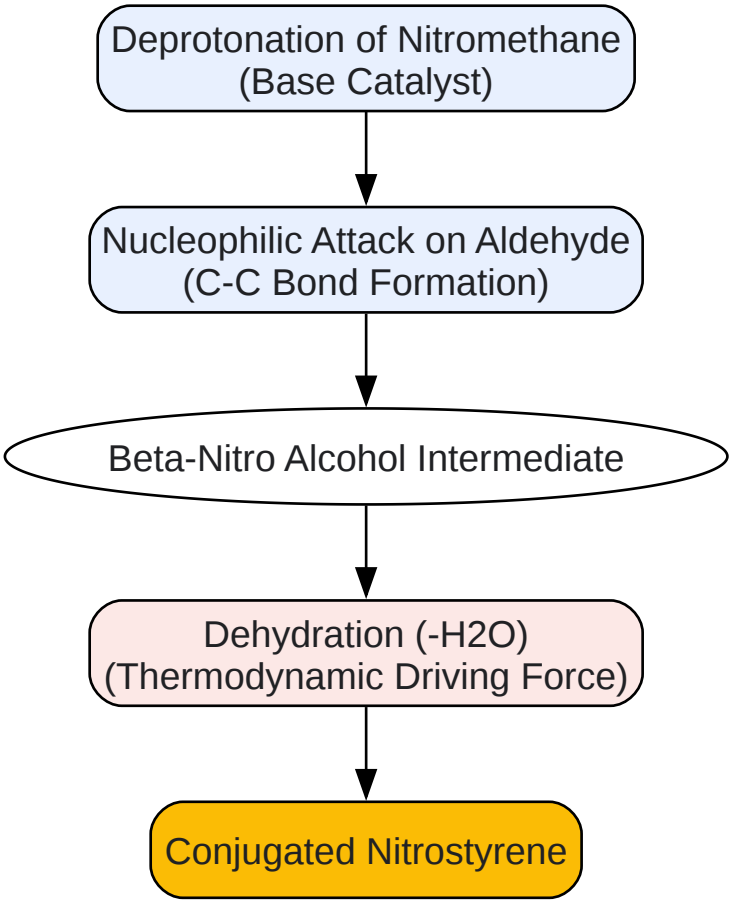
Materials

- **4-Iodo-2,5-dimethoxybenzaldehyde** (from Protocol 1)[1][3]
- Nitromethane (solvent and reagent) OR Nitroethane (for alpha-methyl variants)
- Ammonium Acetate (NH_4OAc) - Catalyst

Step-by-Step Methodology

- Setup: Equip a round-bottom flask with a reflux condenser.
- Loading: Charge the flask with:
  - 10 mmol **4-Iodo-2,5-dimethoxybenzaldehyde**.
  - 0.5 g Ammonium Acetate.
  - 40 mL Nitromethane (CH_3NO_2).
- Reflux: Heat the mixture on a steam bath or oil bath (approx. 100°C) for 2–4 hours.
  - Color Change: The solution will deepen to a dark orange/red color, indicating the formation of the conjugated nitroalkene.
- Isolation:
  - Remove excess nitromethane under vacuum (rotary evaporator). Caution: Nitromethane is flammable; use a proper trap.
  - The residue will solidify upon cooling.
- Purification:
  - Wash the crude solid with cold Methanol to remove the red impurities.
  - Recrystallize from boiling Isopropyl Alcohol (IPA) or Ethanol.
  - Product: 2,5-dimethoxy-4-iodonitrostyrene (Yellow/Gold crystals).

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Figure 2: Mechanism of the Henry Condensation leading to the nitrostyrene scaffold.

Protocol 3: Suzuki-Miyaura Cross-Coupling

Application: Utilizing the iodine "handle" to attach aryl groups, creating biaryl ligands for SAR (Structure-Activity Relationship) studies or liquid crystal mesogens.

Materials

- **4-Iodo-2,5-dimethoxybenzaldehyde** (1.0 eq)
- Phenylboronic acid (or derivative) (1.2 eq)
- Palladium catalyst: $Pd(PPh_3)_4$ (3-5 mol%)
- Base: Sodium Carbonate (Na_2CO_3) (2.0 eq)

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- Solvent: DME (Dimethoxyethane) / Water (3:1 ratio)

Step-by-Step Methodology

- Degassing: In a reaction vial, combine the solvent (DME/Water) and bubble Nitrogen or Argon through it for 15 minutes. Oxygen removal is critical for catalyst longevity.
- Assembly: Add the aldehyde, boronic acid, and base to the vial.
- Catalyst Addition: Add $Pd(PPh_3)_4$ last, under a stream of inert gas. Seal the vial immediately.
- Reaction: Heat to 80°C for 12 hours with stirring.
  - Monitoring: The starting iodide spot on TLC will disappear; a fluorescent biaryl spot usually appears.
- Workup:
  - Dilute with Ethyl Acetate and water.[5]
  - Separate the organic layer, wash with brine, and dry over Na_2SO_4.[5]
- Purification: Flash column chromatography (Silica gel, Hexane:EtOAc gradient).

Analytical Data Summary

Compound	1H NMR (CDCl3, 400 MHz) Diagnostic Signals
Start: 2,5-DM-Benzaldehyde	δ 10.4 (s, CHO), 7.3 (d, Ar-H), 7.1 (d, Ar-H), 3.8 (s, OMe)
Product: 4-Iodo-2,5-DM-Benzaldehyde	δ 10.3 (s, CHO), 7.9 (s, 1H, H-6), 7.4 (s, 1H, H-3), 3.9 (s, 6H, OMe)
Derivative: Nitrostyrene	δ 8.1 (d, Vinyl-H), 7.6 (d, Vinyl-H) - High coupling constant (J ~13Hz) indicates Trans isomer

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References

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- Henry Reaction Conditions:Synthesis of 1-(4-iodo-2,5-dimethoxyphenyl)-2-nitropropene.
  - Source: 1
- Suzuki Coupling on Iodinated Systems:Flow catalytic Suzuki-Miyaura cross-coupling of 5-iodo-2'-deoxycytidine.[6] (Applicable methodology for iodine-substituted heterocycles/aromatics).
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- Radioligand Synthesis:2-(4-Iodo-2,5-dimethoxyphenyl)-N-(2-[11C]methoxybenzyl)ethanamine.
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- To cite this document: BenchChem. [Application Note: 4-Iodo-2,5-dimethoxybenzaldehyde as a Versatile Synthetic Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1600581/docs#application-note-4-iodo-2-5-dimethoxybenzaldehyde-as-a-versatile-synthetic-intermediate]

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